

# Application Note: Determination of Chloride Ion Concentration using Mohr's Method

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## Compound of Interest

Compound Name: *Silver iodate*

Cat. No.: *B1581383*

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## Introduction

Mohr's method, a form of argentometric titration named after Karl Friedrich Mohr, is a widely used analytical technique for the quantitative determination of chloride and bromide ions in a sample.<sup>[1][2]</sup> This method employs a direct titration with a standardized silver nitrate solution.<sup>[3]</sup> Potassium chromate serves as the indicator, signaling the endpoint of the titration by the formation of a distinct reddish-brown precipitate.<sup>[4][5]</sup> The principle of Mohr's method is based on the differential precipitation of silver halides and silver chromate.<sup>[5]</sup>

It is a common misconception that **silver iodate** can be used as the titrant in Mohr's method. This is incorrect due to the low solubility of **silver iodate** ( $\text{AgIO}_3$ ) in water, which prevents the preparation of a sufficiently concentrated titrant solution.<sup>[6]</sup> The standard and validated procedure exclusively uses a soluble silver salt, silver nitrate ( $\text{AgNO}_3$ ), as the titrant.<sup>[7]</sup>

## Principle of the Method

The titration process involves two key precipitation reactions. Initially, silver ions ( $\text{Ag}^+$ ) from the titrant react with chloride ions ( $\text{Cl}^-$ ) in the sample to form a white precipitate of silver chloride ( $\text{AgCl}$ ), which is less soluble.<sup>[8]</sup>

Reaction 1: Analyte Precipitation  $\text{Ag}^+(\text{aq}) + \text{Cl}^-(\text{aq}) \rightarrow \text{AgCl}(\text{s})$  (white precipitate)

Once all the chloride ions in the sample have been precipitated, any additional silver ions from the titrant react with the chromate indicator ions ( $\text{CrO}_4^{2-}$ ) present in the solution.<sup>[9]</sup> This

reaction forms a reddish-brown precipitate of silver chromate ( $\text{Ag}_2\text{CrO}_4$ ), which is more soluble than silver chloride and thus forms only after the complete precipitation of  $\text{AgCl}$ .<sup>[1]</sup> The first persistent appearance of this reddish-brown color signifies the endpoint of the titration.<sup>[10]</sup>

Reaction 2: Endpoint Indication  $2\text{Ag}^+(\text{aq}) + \text{CrO}_4^{2-}(\text{aq}) \rightarrow \text{Ag}_2\text{CrO}_4(\text{s})$  (reddish-brown precipitate)

The pH of the solution is a critical parameter for the success of Mohr's method and should be maintained between 6.5 and 10.<sup>[8][11]</sup> In acidic conditions ( $\text{pH} < 6.5$ ), the chromate ion is converted to chromic acid, which does not effectively indicate the endpoint.<sup>[4][9]</sup> In highly alkaline conditions ( $\text{pH} > 10$ ), silver hydroxide may precipitate, interfering with the accuracy of the results.<sup>[4][12]</sup>

## Experimental Protocol

This protocol outlines the procedure for determining the chloride concentration in a sample solution.

### 1. Materials and Reagents

- Silver Nitrate ( $\text{AgNO}_3$ ), analytical grade
- Potassium Chromate ( $\text{K}_2\text{CrO}_4$ ), analytical grade
- Sodium Chloride ( $\text{NaCl}$ ), primary standard grade
- Distilled or deionized water
- Burette (50 mL) and stand
- Pipettes (10 mL, 25 mL)
- Volumetric flasks (100 mL, 250 mL)
- Conical flasks (250 mL)
- Analytical balance

## 2. Preparation of Solutions

- 0.1 M Silver Nitrate ( $\text{AgNO}_3$ ) Solution (Titrant):
  - Dry approximately 5 g of  $\text{AgNO}_3$  at 100°C for 2 hours and allow to cool in a desiccator.[8]
  - Accurately weigh about 4.25 g of the dried  $\text{AgNO}_3$ .[8]
  - Dissolve the weighed  $\text{AgNO}_3$  in a 250 mL volumetric flask with distilled water and dilute to the mark.
  - Store the solution in a brown bottle to protect it from light.[8]
- Potassium Chromate ( $\text{K}_2\text{CrO}_4$ ) Indicator Solution (5% w/v):
  - Dissolve 5 g of  $\text{K}_2\text{CrO}_4$  in 100 mL of distilled water.
- 0.1 M Sodium Chloride (NaCl) Standard Solution:
  - Dry primary standard grade NaCl at 110°C for 2 hours and cool in a desiccator.
  - Accurately weigh about 0.5844 g of dried NaCl.
  - Dissolve in a 100 mL volumetric flask with distilled water and dilute to the mark.

## 3. Standardization of Silver Nitrate Solution

- Pipette 25.00 mL of the standard 0.1 M NaCl solution into a 250 mL conical flask.
- Add 1 mL of 5% potassium chromate indicator solution. The solution will turn a faint lemon-yellow color.[8]
- Titrate with the prepared  $\text{AgNO}_3$  solution while swirling the flask continuously. A white precipitate of  $\text{AgCl}$  will form.
- Continue the titration until the first permanent appearance of a faint reddish-brown or orange color. This is the endpoint.
- Record the volume of  $\text{AgNO}_3$  solution used.

- Repeat the titration at least two more times to obtain concordant results.
- Calculate the exact molarity of the  $\text{AgNO}_3$  solution using the average volume.

#### 4. Titration of the Unknown Chloride Sample

- Pipette a known volume (e.g., 25.00 mL) of the unknown chloride sample into a 250 mL conical flask.
- If necessary, adjust the pH of the sample to be between 6.5 and 10.
- Add 1 mL of 5% potassium chromate indicator solution.
- Titrate with the standardized  $\text{AgNO}_3$  solution until the endpoint is reached, as indicated by the persistent reddish-brown color.
- Record the volume of  $\text{AgNO}_3$  used.
- Repeat the titration for a total of three trials.

#### 5. Calculation of Chloride Concentration

Calculate the concentration of chloride ions in the unknown sample using the following formula:

$$\text{Molarity of } \text{Cl}^- = (\text{Molarity of } \text{AgNO}_3 \times \text{Volume of } \text{AgNO}_3) / \text{Volume of Sample}$$

## Data Presentation

Table 1: Standardization of Silver Nitrate Solution

Trial	Volume of 0.1 M NaCl (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of AgNO <sub>3</sub> used (mL)
1	25.00			
2	25.00			
3	25.00			
Average				

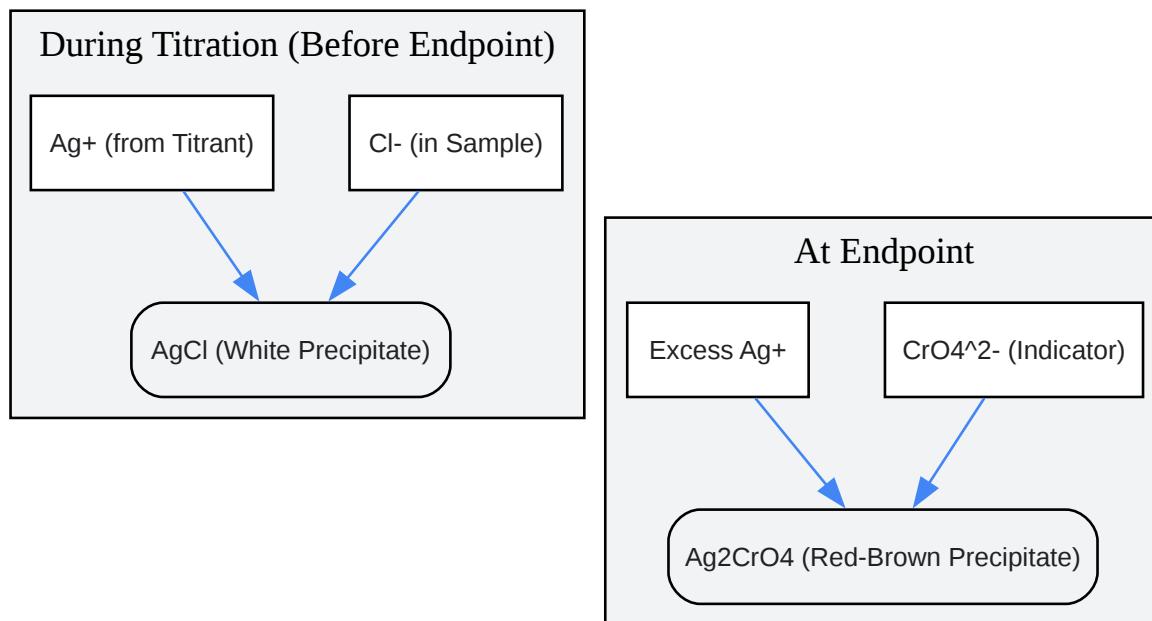
Table 2: Titration of Unknown Chloride Sample

Trial	Volume of Unknown Sample (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of AgNO <sub>3</sub> used (mL)
1	25.00			
2	25.00			
3	25.00			
Average				

## Mandatory Visualizations

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Caption: Experimental workflow for chloride determination by Mohr's method.



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Caption: Chemical reactions occurring during Mohr's titration.

## Limitations and Considerations

- The Mohr method's accuracy is compromised in samples with low chloride concentrations. [13]
- The presence of ions such as bromide, iodide, cyanide, and phosphate can interfere with the titration as they also form precipitates with silver ions.[12][13]
- The endpoint determination is subjective and can be a source of error, especially in turbid or colored solutions.[13]
- The method is not suitable for the analysis of acidic or strongly basic samples without prior pH adjustment.[9]

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## References

- 1. Chrominfo: Mohr's method: Principle, Procedure, Applications & Advantages [chrominfo.blogspot.com]
- 2. Argentometric titration | PPTX [slideshare.net]
- 3. Precepitation titration mohrs method | PDF [slideshare.net]
- 4. uobabylon.edu.iq [uobabylon.edu.iq]
- 5. firsthope.co.in [firsthope.co.in]
- 6. Silver iodate - Wikipedia [en.wikipedia.org]
- 7. uomus.edu.iq [uomus.edu.iq]
- 8. canterbury.ac.nz [canterbury.ac.nz]
- 9. quizgecko.com [quizgecko.com]
- 10. scribd.com [scribd.com]
- 11. nemi.gov [nemi.gov]
- 12. Argentometry - Wikipedia [en.wikipedia.org]
- 13. Krayonnz : Social Learning Network [krayonnz.com]
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